

Personal protective equipment for handling 5-(Trifluoromethyl)indoline

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Compound of Interest

Compound Name: 5-(Trifluoromethyl)indoline

Cat. No.: B062749

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Essential Safety and Handling Guide for 5-(Trifluoromethyl)indoline

Disclaimer: No specific Safety Data Sheet (SDS) for **5-(Trifluoromethyl)indoline** was found. The following guidance is based on the safety data of structurally similar compounds, such as 5-(Trifluoromethyl)indole and other fluorinated indolines. It is imperative to treat **5-(Trifluoromethyl)indoline** as a potentially hazardous substance and to handle it with extreme care in a controlled laboratory environment. This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals.

Hazard Assessment and Safety Data

Based on analogous compounds, **5-(Trifluoromethyl)indoline** is anticipated to possess significant health hazards. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The quantitative data for a closely related compound, 5-(Trifluoromethyl)indole, is summarized below.

Property	Value	Reference Compounds
Molecular Formula	C ₉ H ₈ F ₃ N	5-(Trifluoromethyl)indoline
Molecular Weight	187.16 g/mol	5-(Trifluoromethyl)indoline
Appearance	Assumed to be a solid powder or liquid	5-(Trifluoromethyl)indole (powder)
Melting Point	67-70 °C	5-(Trifluoromethyl)indole
Hazard Statements	H300, H315, H319, H335	5-(Trifluoromethyl)indole
Signal Word	Danger	5-(Trifluoromethyl)indole
Hazard Class	Acute Toxicity 2 (Oral), Skin Irritant 2, Eye Irritant 2, STOT SE 3	5-(Trifluoromethyl)indole

Operational and Disposal Plan: Step-by-Step Guidance

This section provides a procedural workflow for the safe handling, use, and disposal of **5-(Trifluoromethyl)indoline**.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. Engineering controls, such as a chemical fume hood, should be the primary method of exposure control, supplemented by the following PPE.^{[1][2][3]}

Protection Type	Recommended Equipment	Specifications & Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Goggles must be worn to protect from splashes. A face shield offers an additional layer of protection for the entire face. [2] [4] [5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene).	Nitrile gloves offer good resistance to a wide range of chemicals. Always inspect gloves for integrity before use and use proper removal techniques. [6]
Body Protection	Chemical-resistant lab coat.	A lab coat should be worn to protect against skin contact. For larger quantities or splash potential, consider a chemical-resistant apron or coveralls. [4]
Respiratory Protection	NIOSH-approved respirator with appropriate cartridges (e.g., type P2).	Required if ventilation is inadequate, if there is a risk of aerosol or dust generation, or if irritation is experienced. [5] [7]

Experimental Workflow: Preparation and Handling

Adherence to a strict protocol is essential for minimizing risk during the handling of **5-(Trifluoromethyl)indoline**.

- Preparation:
 - Ensure a certified chemical fume hood is operational and available.
 - Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[\[5\]](#)
 - Gather and inspect all necessary PPE before entering the handling area.

- Prepare all necessary equipment and reagents to minimize time handling the compound.
- Handling:
 - Conduct all work involving **5-(Trifluoromethyl)indoline** inside a chemical fume hood to control airborne exposure.[6]
 - Wear the full complement of recommended PPE at all times.
 - Avoid direct contact with skin, eyes, and clothing.[4][5]
 - Avoid the formation of dust or aerosols.[5][6]
 - Do not eat, drink, or smoke in the laboratory or handling area.[6]
- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling is complete and before leaving the laboratory.[4]
 - Carefully remove and dispose of contaminated gloves and other disposable PPE in a designated hazardous waste container.[8]
 - Decontaminate all work surfaces and equipment after use.

Waste Disposal Plan

As a halogenated organic compound, **5-(Trifluoromethyl)indoline** waste must be managed as hazardous chemical waste and segregated properly.

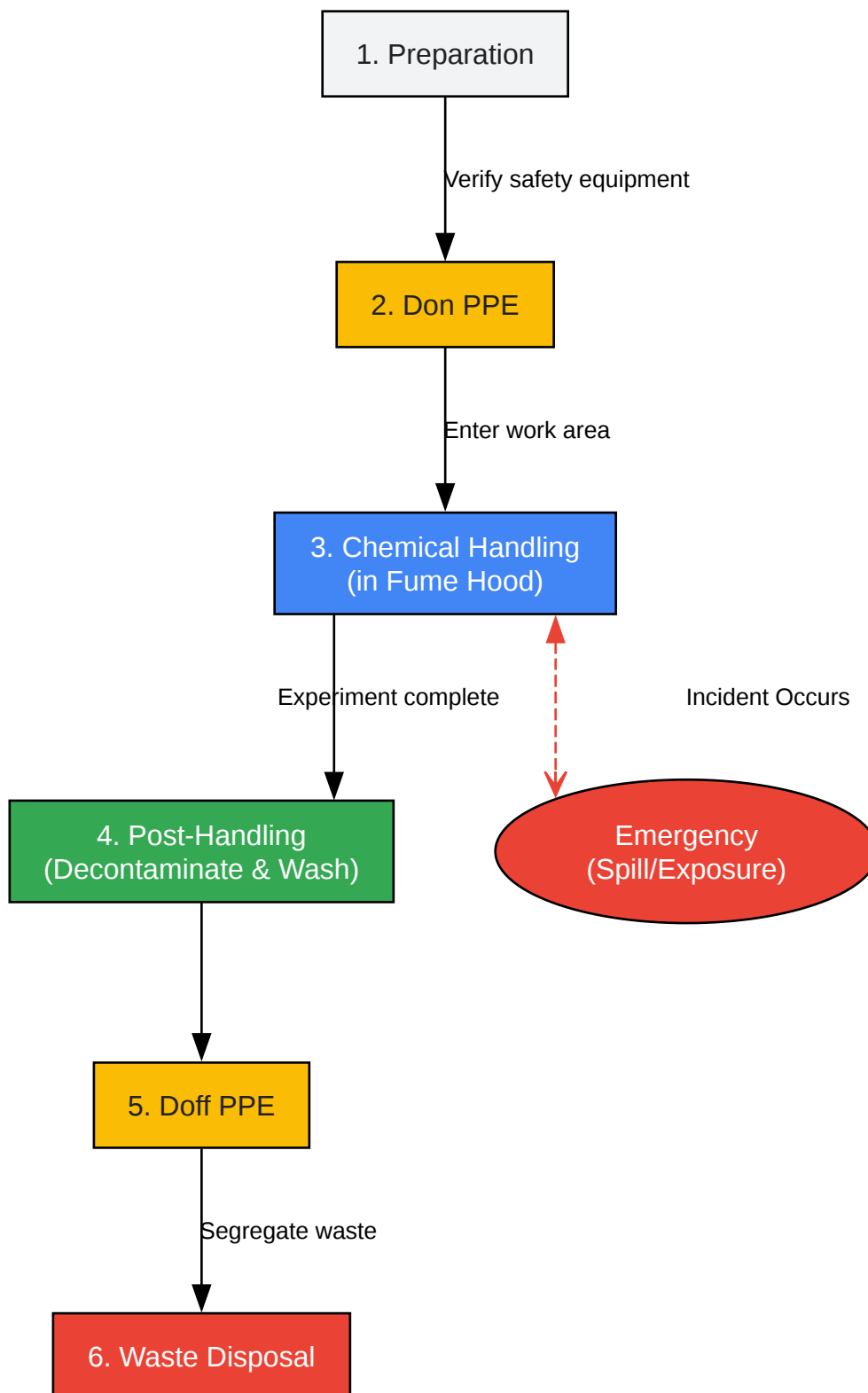
- Waste Segregation: Do not mix this compound with other waste streams unless compatibility has been verified. Keep halogenated and non-halogenated waste streams separate.[9]
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**5-(Trifluoromethyl)indoline**".[9]
- Solid Waste: Collect any solid waste (e.g., contaminated wipes, gloves) in a designated, sealed container.

- Liquid Waste: Collect liquid waste in a designated, sealed, and chemically compatible container.
- Disposal: Dispose of all waste through a licensed hazardous waste disposal facility, in accordance with all local, state, and federal regulations.[\[4\]](#)[\[9\]](#) Leave chemicals in their original containers if possible.

Emergency Procedures

- Spill Response:
 - Evacuate non-essential personnel from the immediate area.[\[4\]](#)[\[6\]](#)
 - Ensure the area is well-ventilated.
 - Wearing full PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or Chemizorb®).[\[4\]](#)
 - Carefully collect the spilled material and absorbent into a sealed, labeled container for hazardous waste disposal.[\[4\]](#)[\[6\]](#)
 - Decontaminate the spill site thoroughly.
- First Aid Measures:
 - Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)
 - Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation occurs.[\[4\]](#)[\[5\]](#)
 - Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[5\]](#)[\[8\]](#)

Safe Handling Workflow Diagram



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Caption: Workflow for the safe handling of **5-(Trifluoromethyl)indoline**.

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